

JNJ-7925476 Hydrochloride vs. Dasotraline: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: JNJ-7925476 hydrochloride

Cat. No.: B1673075

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In the landscape of neuropsychiatric drug discovery, triple reuptake inhibitors (TRIs) represent a significant area of interest for their potential to offer broader efficacy in treating conditions like major depressive disorder. This guide provides a detailed, data-driven comparison of two such compounds: **JNJ-7925476 hydrochloride** and Dasotraline. Both molecules act by inhibiting the reuptake of serotonin (5-HT), norepinephrine (NE), and dopamine (DA), thereby increasing the synaptic availability of these key neurotransmitters.

Molecular and Pharmacological Profile

JNJ-7925476 hydrochloride is a potent and selective inhibitor of the serotonin transporter (SERT), norepinephrine transporter (NET), and dopamine transporter (DAT)[1]. Dasotraline is also a triple reuptake inhibitor, with a preference for DAT and NET over SERT[2][3].

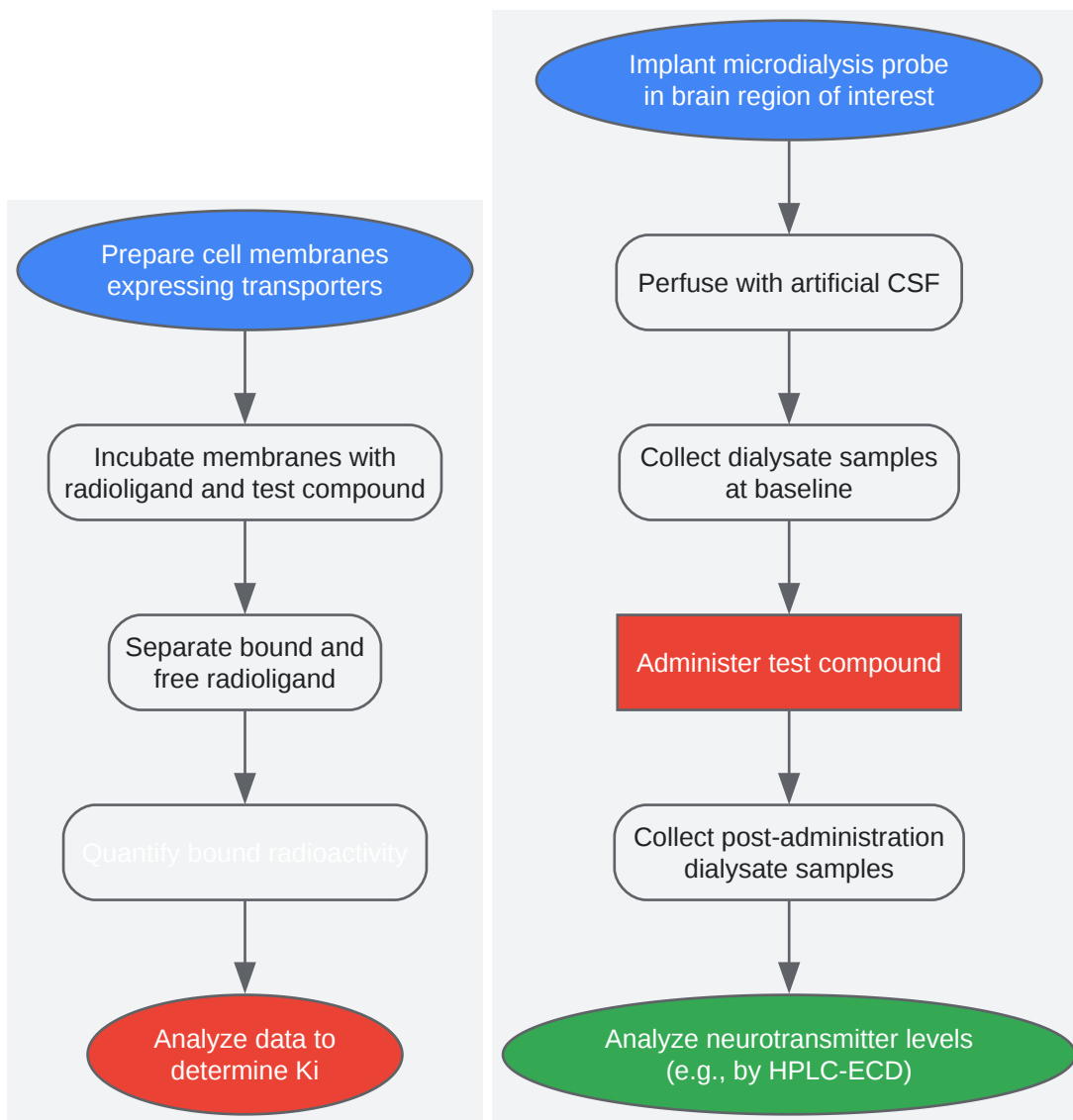
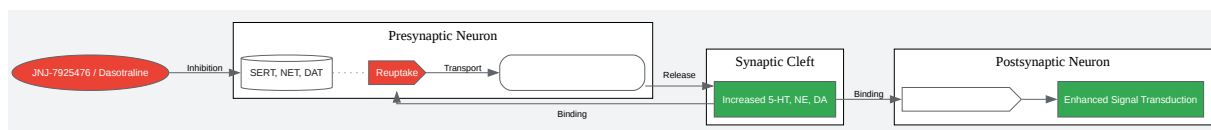
Quantitative Data Summary

The following table summarizes the key in vitro and in vivo pharmacological data for both compounds, providing a direct comparison of their potency and transporter occupancy.

Parameter	JNJ-7925476 hydrochloride	Dasotraline
In Vitro Binding Affinity (K_i , nM)		
SERT	0.9[1]	Not explicitly found, IC_{50} = 15 nM[2][4]
NET	17[1]	Not explicitly found, IC_{50} = 4 nM[2][4][5]
DAT	5.2[1]	Not explicitly found, IC_{50} = 3 nM[2][4][5]
In Vivo Transporter Occupancy (ED_{50}/TO_{50})		
SERT	0.18 mg/kg (rat)[1]	TO_{50} = 276 ng/mL (mouse)[2][3]
NET	0.09 mg/kg (rat)[1]	TO_{50} = 109 ng/mL (mouse)[2][3]
DAT	2.4 mg/kg (rat)[1]	TO_{50} = 32 ng/mL (mouse)[2][3]

Signaling Pathways and Mechanism of Action

Both **JNJ-7925476 hydrochloride** and Dasotraline exert their effects by blocking the reuptake of monoamine neurotransmitters from the synaptic cleft back into the presynaptic neuron. This action leads to an increased concentration and prolonged activity of serotonin, norepinephrine, and dopamine in the synapse, enhancing neurotransmission.



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